

fundamental properties of acrylic acid for researchers

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An In-depth Technical Guide on the Fundamental Properties of **Acrylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core properties of **acrylic acid** (IUPAC name: prop-2-enoic acid), a fundamental building block in the chemical and pharmaceutical industries. This document details its physicochemical characteristics, chemical behavior, biological effects, and established experimental protocols for its analysis.

Physicochemical Properties of Acrylic Acid

Acrylic acid is the simplest unsaturated carboxylic acid, presenting as a colorless liquid with a characteristic acid odor at room temperature.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₃ H ₄ O ₂	[3]
Molar Mass	72.063 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Acrid, pungent, tart	[1][2][4]
Density	1.051 g/mL (at 20°C)	[1][3]
Melting Point	13.5 - 14 °C (57 °F; 287 K)	[1][3][5]
Boiling Point	141 °C (286 °F; 414 K)	[1][3][5]
Flash Point	54 °C (130 °F) (closed cup)	[2][6]
Vapor Pressure	3.1 - 3 mmHg	[1][3]
Acidity (pKa)	4.25	[1][4]
Solubility	Miscible with water, alcohols, ethers, benzene, chloroform, and acetone.[1][2][3]	
Refractive Index	1.4224	[5]

Chemical Reactivity and Polymerization

The chemical behavior of **acrylic acid** is dictated by its two primary functional groups: the carbon-carbon double bond (vinyl group) and the carboxylic acid group.[7]

Reactions of the Carboxylic Acid Group: As a typical carboxylic acid, it can undergo esterification with alcohols to form acrylate esters, which are crucial industrial monomers.[1][7] It also reacts with bases to form salts, known as acrylates or propenoates.[1]

Reactions of the Double Bond and Polymerization: The presence of the vinyl group makes **acrylic acid** highly reactive and susceptible to addition reactions.[7] Its most significant reaction is polymerization. **Acrylic acid** readily polymerizes via free-radical mechanisms to form poly(**acrylic acid**) (PAA) or can be copolymerized with other monomers like acrylamides, vinyl compounds, and styrene.[1][7][8]

This polymerization is an exothermic process that can become violent and explosive if not controlled, especially if the material is confined.[3][8] To prevent spontaneous polymerization during transport and storage, an inhibitor, such as the monomethyl ether of hydroquinone (MEHQ), is typically added at around 200 ppm.[3][6] The effectiveness of this inhibitor requires the presence of dissolved oxygen.[6][8]

Caption: Free-radical polymerization of **acrylic acid** proceeds via initiation, propagation, and termination steps.

Biological Effects and Toxicology

Acrylic acid poses significant health and safety hazards primarily due to its corrosive nature.[6][9]

- **Skin and Eye Contact:** It is severely irritating and corrosive to the skin and respiratory tract.[1][6] Direct contact can cause burns and blistering, which may be delayed.[6] Eye contact can lead to severe, irreversible injury.[1][9]
- **Inhalation:** Inhaling concentrated vapors can cause moderate to severe irritation of the respiratory tract, potentially leading to pulmonary edema.[6][10]
- **Ingestion:** Swallowing **acrylic acid** can cause severe irritation or burns to the mouth, throat, and stomach.[6]

Due to its rapid metabolism and elimination, **acrylic acid** has a short half-life in the body (minutes) and does not bioaccumulate.[6] The International Agency for Research on Cancer (IARC) has classified **acrylic acid** in Group 3, meaning it is not classifiable as to its carcinogenicity to humans due to inadequate evidence.[6][11]

Toxicological Data Summary

Metric	Value	Species	Route	Reference
LD ₅₀	340 mg/kg	Rat	Oral	[1]
LD ₅₀	2590 mg/kg	Rat	Oral	[5]

Experimental Protocols

Accurate quantification of **acrylic acid** is essential for quality control, environmental monitoring, and safety assessments. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are common analytical techniques.

Protocol: Quantification of Acrylic Acid in Air Samples by HPLC-UV

This protocol is adapted from established OSHA methodologies for analyzing **acrylic acid** in air.[\[12\]](#)

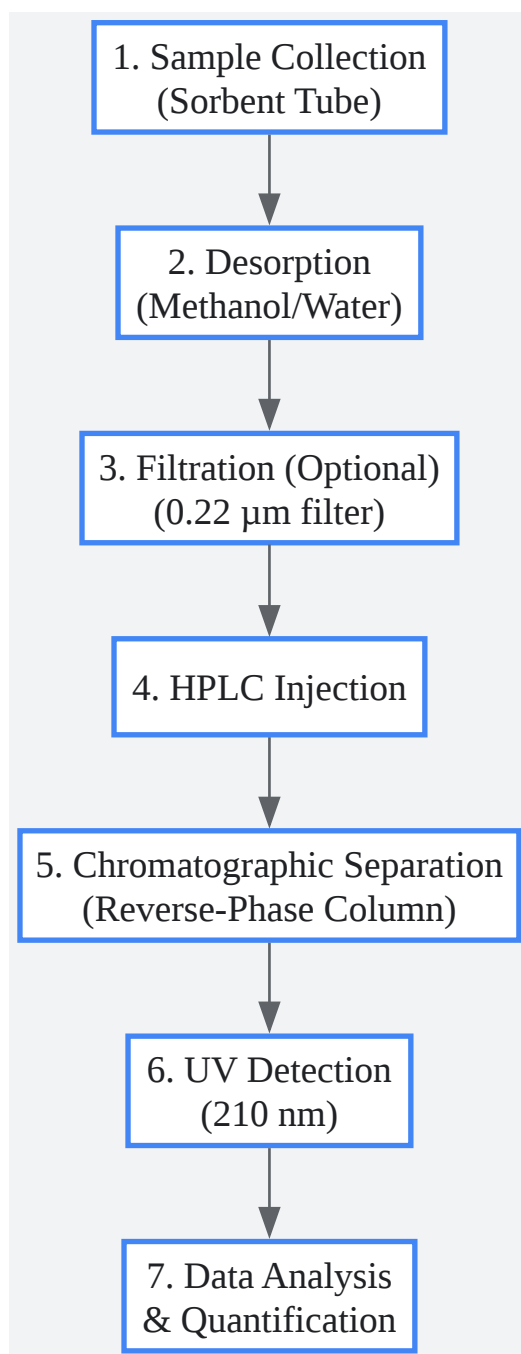
Principle: Air samples are collected by drawing a known volume of air through sorbent tubes. The collected analyte is then desorbed with a methanol/water solution and analyzed by reverse-phase HPLC with UV detection at 210 nm.[\[12\]](#)

Materials and Equipment:

- **Acrylic Acid**, Reagent Grade[\[12\]](#)
- Methanol, HPLC Grade[\[12\]](#)
- Deionized Water[\[12\]](#)
- Phosphoric Acid, Reagent Grade[\[12\]](#)
- Sorbent sampling tubes (e.g., Anasorb 708 or XAD-8)[\[12\]](#)[\[13\]](#)
- Personal sampling pump[\[12\]](#)
- HPLC system with a UV detector[\[12\]](#)
- Reverse-phase HPLC column (e.g., LC-8-DB, 25-cm x 4.6-mm i.d., 5 μ m)[\[12\]](#)
- Standard laboratory glassware (syringes, vials, etc.)[\[12\]](#)

Methodology:

- **Sample Collection:** Connect two sorbent tubes in series and attach to a personal sampling pump. Draw a known volume of air (a 24-L sample is recommended) through the tubes at a calibrated flow rate (e.g., 0.1 L/min).[\[13\]](#)
- **Sample Preparation (Desorption):** Break the ends of the sorbent tubes and transfer the contents to separate vials. Add 1 mL of a 1:1 methanol/water solution to each vial, cap securely, and allow to desorb for at least 30 minutes with occasional shaking.[\[13\]](#)
- **Standard Preparation:** Prepare a stock standard of **acrylic acid** (approx. 1 mg/mL) in the 1:1 methanol/water solution. Create a series of working standards by diluting the stock standard to cover the expected concentration range of the samples.[\[13\]](#)
- **HPLC Analysis:**
 - **Injection Volume:** 10 µL[\[12\]](#)
 - **Column:** LC-8-DB, 25-cm x 4.6-mm i.d., 5µm[\[12\]](#)
 - **Mobile Phase:** 0.1% aqueous phosphoric acid[\[13\]](#)
 - **Flow Rate:** 1.0 mL/min[\[12\]](#)
 - **Detector:** UV at 210 nm[\[12\]](#)
- **Quantification:** Inject the prepared samples and standards into the HPLC system. Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of **acrylic acid** in the samples from this curve.



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Caption: A typical experimental workflow for the analysis of **acrylic acid** using HPLC-UV.

Protocol: Determination of Acid Number by Titration

The acid number is a key quality control parameter used to determine the extent of dimerization in **acrylic acid** samples. This method uses automated potentiometric titration.^[14]

Principle: The sample is dissolved in a suitable solvent mixture and titrated with a standardized solution of potassium hydroxide (KOH) in ethanol. The endpoint is determined potentiometrically.[\[14\]](#)

Materials and Equipment:

- **Acrylic Acid** Sample
- Titrant: $c(\text{KOH}) = 0.1 \text{ mol/L}$ in ethanol[\[14\]](#)
- Solvent: Toluene/ethanol mixture (2:1 v/v)[\[14\]](#)
- Automated Titrator (e.g., 905 Titrand)[\[14\]](#)
- Electrode (e.g., Solvotrode easyClean)[\[14\]](#)
- Stirrer and standard laboratory glassware

Methodology:

- Sample Preparation: Pipette approximately 0.2 mL of the **acrylic acid** sample into a titration vessel.[\[14\]](#)
- Analysis:
 - Automatically add 50 mL of the toluene/ethanol solvent mixture to the vessel.[\[14\]](#)
 - Titrate the solution with 0.1 mol/L ethanolic KOH until the equivalence point is reached.[\[14\]](#)
 - The titrator records the volume of titrant used.
- Blank Determination: Perform a blank titration using the same procedure but without the **acrylic acid** sample.[\[14\]](#)
- Calculation: The acid number (in mg KOH/g) is calculated based on the volume of titrant consumed by the sample, corrected for the blank.

Safety and Handling

Proper handling and storage are critical to mitigate the risks associated with **acrylic acid**.

- Engineering Controls: Always handle **acrylic acid** in a well-ventilated area, preferably within a certified chemical fume hood.[9] Ensure safety showers and eyewash stations are readily accessible.[9]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical splash goggles and a face shield are required.[9]
 - Skin Protection: Wear chemical-resistant gloves (e.g., neoprene, butyl rubber), a lab coat, and closed-toe shoes.[9]
 - Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge if working outside a fume hood or if ventilation is inadequate.[9]
- Storage: Store in a cool, dry, well-ventilated, non-combustible area away from ignition sources and direct sunlight.[6][9] Containers must be glass, stainless steel, aluminum, or polyethylene-lined.[6] Ensure the inhibitor level is maintained, as the solid phase of frozen **acrylic acid** will be inhibitor-free.[3]
- Spills: For small spills (up to 5 liters), absorb with an inert material like sand or clay and place in a sealed container for hazardous waste disposal.[6][9] For large spills, evacuate the area and contact environmental health and safety personnel.[9]

Caption: The molecular structure of **acrylic acid** ($\text{CH}_2=\text{CHCOOH}$).

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